

IUPAC name and CAS number for 2-Amino-1-cyclopentene-1-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-1-cyclopentene-1-carbonitrile

Cat. No.: B031213

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A Technical Guide to 2-Amino-1-cyclopentene-1-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Amino-1-cyclopentene-1-carbonitrile**, a pivotal intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries.

IUPAC Name: 2-aminocyclopent-1-ene-1-carbonitrile^[1]

CAS Number: 2941-23-3^{[1][2][3][4][5][6][7]}

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Amino-1-cyclopentene-1-carbonitrile**.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂	[1][2][4][6]
Molecular Weight	108.14 g/mol	[2][5]
Appearance	Off-white to white crystalline solid	[4][5][8]
Melting Point	147-148 °C	[6][7]
Boiling Point	321.2°C at 760 mmHg	[6]
Density	1.1 ± 0.1 g/cm ³	[6]
Solubility	Slightly soluble in water.	[4][7][9]
pKa	6.70 ± 0.20 (Predicted)	[4]

Synthesis and Experimental Protocol

2-Amino-1-cyclopentene-1-carbonitrile is a crucial raw material and intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[7][9] A prevalent method for its synthesis involves the base-catalyzed cyclization of adiponitrile.

Experimental Protocol: Synthesis from Adiponitrile

This protocol outlines a common laboratory-scale synthesis of **2-Amino-1-cyclopentene-1-carbonitrile**.

Materials:

- Adiponitrile (hexanedinitrile)
- Potassium tert-butoxide (or another strong base)
- Anhydrous solvent (e.g., toluene, THF)
- Methanol (for recrystallization)
- Deionized water

- Standard laboratory glassware and equipment for inert atmosphere reactions

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with a solution of adiponitrile in an anhydrous solvent.
- **Base Addition:** The solution is cooled in an ice bath, and a solution of potassium tert-butoxide in the same anhydrous solvent is added dropwise via the dropping funnel while maintaining the temperature below 10°C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the completion of the cyclization reaction.
- **Workup:** The reaction is quenched by the slow addition of deionized water. The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent (e.g., ethyl acetate). The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure to yield the crude product. The crude solid is then recrystallized from a minimal amount of hot methanol to afford pure **2-Amino-1-cyclopentene-1-carbonitrile** as a crystalline solid.

Applications in Drug Development

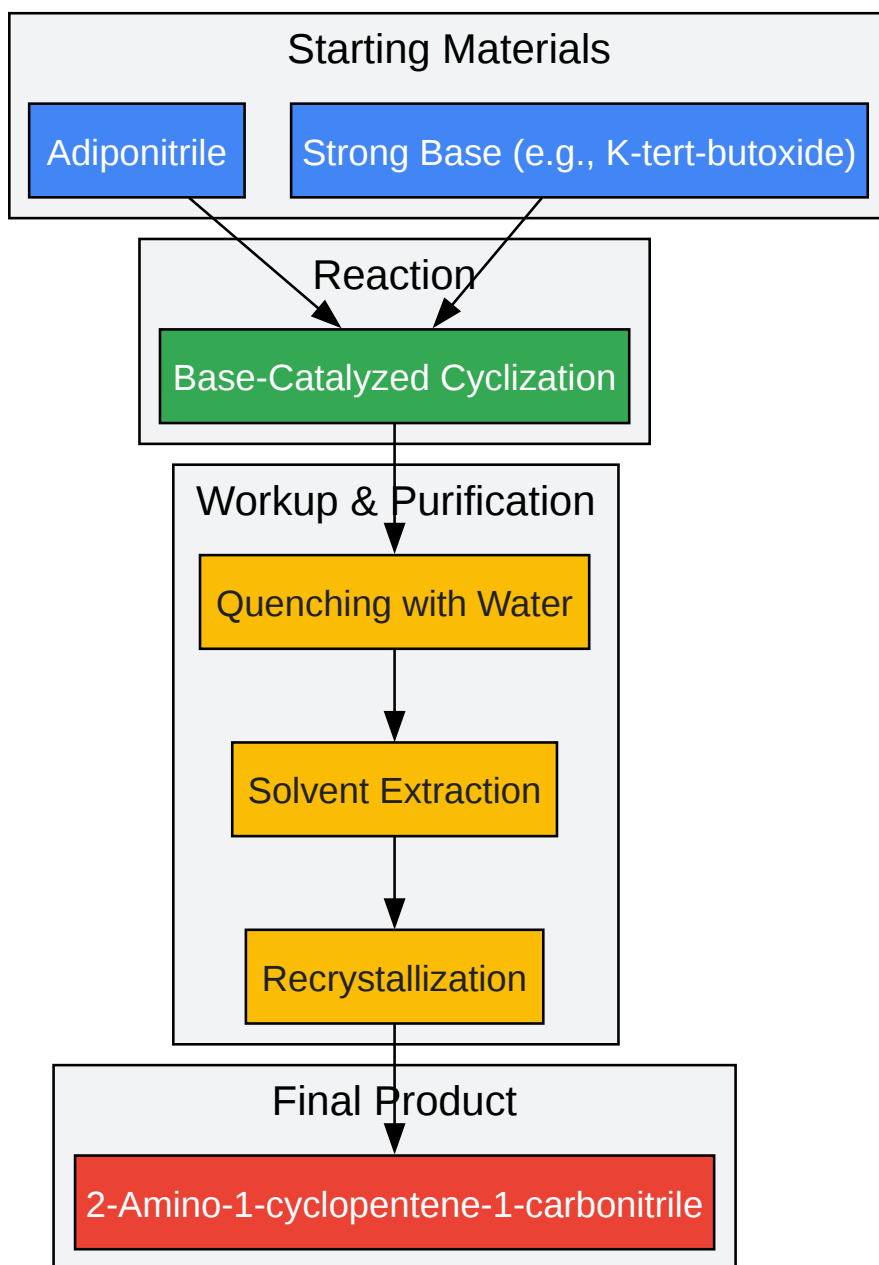
2-Amino-1-cyclopentene-1-carbonitrile serves as a versatile building block in the synthesis of a variety of heterocyclic compounds, which are prevalent in many classes of drugs.^[8] Its unique structure makes it highly reactive and adaptable for various synthetic pathways.^[8]

Notably, this compound is a key intermediate in the synthesis of tacrine-huperzine A hybrids, which have been investigated as acetylcholinesterase inhibitors for the potential treatment of neurological disorders.^{[8][10]} It is also used in the synthesis of Ipidacrine-d9, an isotopic analog of ipidacrine, which is studied for the treatment of toxic cognitive disorders.^[10]

Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-Amino-1-cyclopentene-1-carbonitrile**.

Synthesis Workflow for 2-Amino-1-cyclopentene-1-carbonitrile



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Caption: Synthesis workflow of **2-Amino-1-cyclopentene-1-carbonitrile**.

Safety and Handling

According to GHS hazard statements, **2-Amino-1-cyclopentene-1-carbonitrile** is harmful if swallowed, in contact with skin, or if inhaled.[2] It causes skin and serious eye irritation and may cause respiratory irritation.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. It is incompatible with heat and strong oxidizing agents.[7][9]

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- To cite this document: BenchChem. [IUPAC name and CAS number for 2-Amino-1-cyclopentene-1-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031213#iupac-name-and-cas-number-for-2-amino-1-cyclopentene-1-carbonitrile]

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